

What is the chemical structure of Orientanol A?

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Compound of Interest

Compound Name: *Orientanol A*

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An In-Depth Technical Guide to Orientanol A

For Researchers, Scientists, and Drug Development Professionals

Abstract

Orientanol A is a naturally occurring isoflavonoid, a type of flavonoid, belonging to the pterocarpan class. It is primarily isolated from plant species of the genus *Erythrina*. While research on **Orientanol A** is not extensive, this guide provides a comprehensive overview of its chemical structure, and known biological activities based on related compounds, and outlines general experimental procedures for its isolation and characterization. This document aims to serve as a foundational resource for professionals in drug discovery and natural product chemistry.

Chemical Structure and Properties of Orientanol A

Orientanol A is a complex heterocyclic organic molecule with a pterocarpan core structure. Its chemical identity is well-defined by its molecular formula, mass, and spectroscopic data.

Table 1: Chemical and Physical Properties of **Orientanol A**

Property	Value
Molecular Formula	C21H24O7
Molecular Weight	388.41 g/mol [1]
CAS Number	190381-82-9 [1]
Chemical Class	Flavonoid (Pterocarpan)
SMILES Notation	<chem>OC1C=C2OC[C@@]3(O)C4C=CC(OC)=C(CC@@(O)[H])C=4O[C@@]3([H])C2=CC=1</chem> [1]
Natural Sources	Erythrina arborescens, Erythrina variegata [1]
Solubility	Soluble in organic solvents such as chloroform, dichloromethane, ethyl acetate, DMSO, and acetone [1]

Biological Activity

Direct and extensive studies on the biological activity of **Orientanol A** are limited in publicly available scientific literature. However, the activities of structurally related pterocarpanes isolated from the Erythrina genus provide valuable insights into its potential therapeutic properties.

Antibacterial Activity

Several pterocarpanes from Erythrina species have demonstrated notable antibacterial properties. For instance, Orientanol B, a closely related compound, has shown significant activity against methicillin-resistant Staphylococcus aureus (MRSA).

Table 2: Antibacterial Activity of Selected Pterocarpanes from Erythrina variegata

Compound	Test Organism	MIC (µg/mL)	Reference
Orientanol B	MRSA	3.13 - 6.25	[2]
Erycristagallin	MRSA	3.13 - 6.25	[2]

The mechanism of antibacterial action for flavonoids is often attributed to their ability to disrupt bacterial cell membranes, inhibit nucleic acid synthesis, and interfere with bacterial metabolism[3][4][5].

Anticancer Activity

Extracts from the root bark of *Erythrina variegata*, a known source of **Orientanol A**, have been reported to exhibit anticancer activity[6][7]. Studies on other compounds isolated from *Erythrina* species have shown cytotoxicity against various cancer cell lines[8][9]. For example, some pterocarpan and isoflavones from *Erythrina* have demonstrated moderate to weak activity against KB, BC, and NCI-H187 cancer cells[8]. While these findings are promising, specific cytotoxic data for **Orientanol A** is not currently available.

Anti-inflammatory and Other Activities

Flavonoids, as a class, are well-known for their anti-inflammatory properties, often acting through the inhibition of pro-inflammatory enzymes and signaling pathways[10][11][12][13]. While no specific studies on the anti-inflammatory activity of **Orientanol A** have been found, it is a plausible area for future investigation. Other potential activities of pterocarpan include antiparasitic and antiangiogenic effects[8][14].

Signaling Pathways

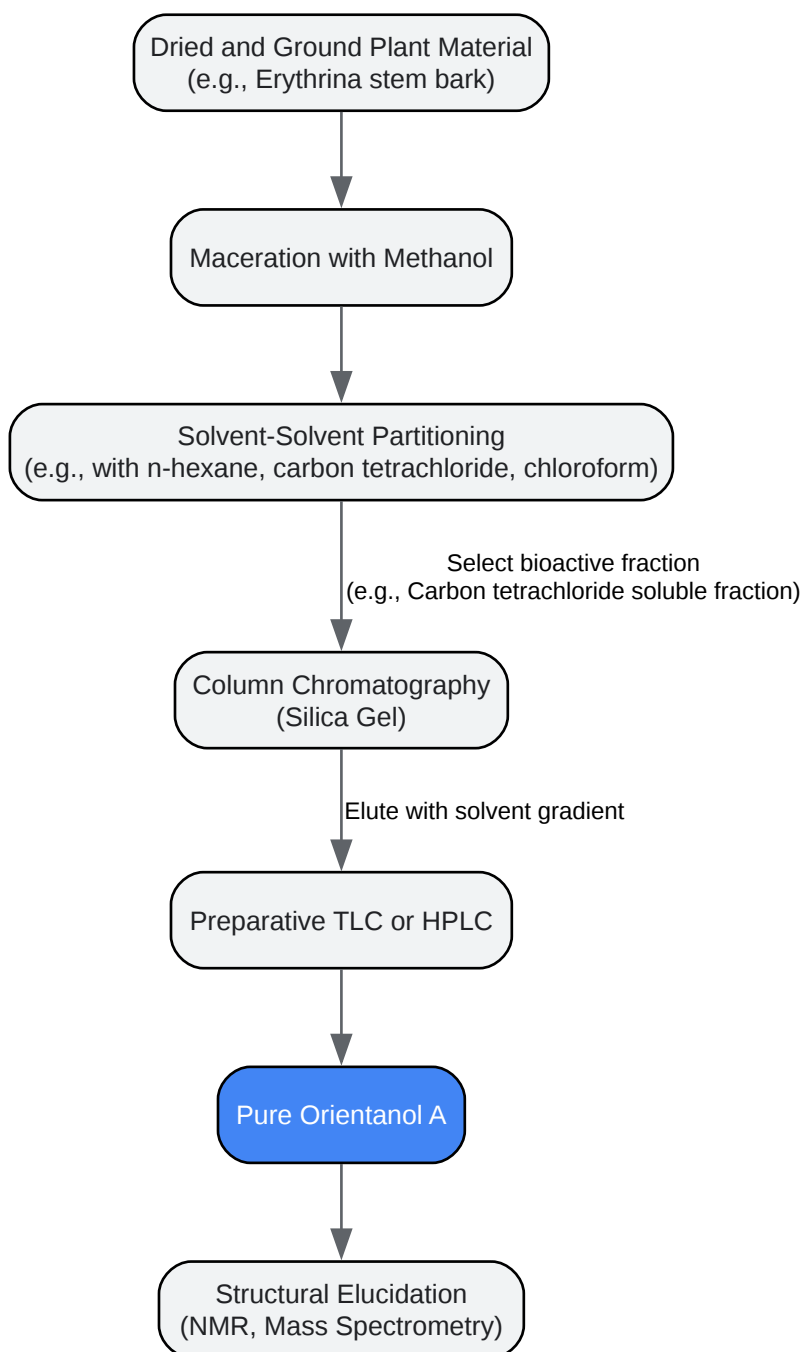
As of the latest available data, there is no published research detailing the specific signaling pathways modulated by **Orientanol A**. The broader class of flavonoids is known to interact with a multitude of cellular signaling cascades, including those involved in inflammation, cell proliferation, and apoptosis. For example, other flavonoids like orientin have been studied for their effects on pathways such as the autophagy-lysosomal pathway. However, without direct experimental evidence, any discussion of **Orientanol A**'s role in cellular signaling would be speculative. Further research is required to elucidate its mechanism of action at the molecular level.

Experimental Protocols

The following sections outline generalized experimental procedures for the isolation and characterization of pterocarpan like **Orientanol A** from *Erythrina* species.

Isolation of Orientanol A from Plant Material

The isolation of pterocarpans from *Erythrina* typically involves extraction followed by chromatographic separation.



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Generalized workflow for the isolation of pterocarpans from Erythrina.

Methodology:

- **Plant Material Preparation:** The stem bark or roots of the source plant (e.g., *Erythrina fusca*) are collected, dried, and ground into a fine powder.
- **Extraction:** The powdered plant material is subjected to maceration with a polar solvent, typically methanol, at room temperature for an extended period. The process is usually repeated multiple times to ensure exhaustive extraction.
- **Solvent Partitioning:** The resulting crude methanol extract is concentrated under reduced pressure and then subjected to solvent-solvent partitioning with solvents of increasing polarity, such as n-hexane, carbon tetrachloride, and chloroform, to separate compounds based on their polarity.
- **Column Chromatography:** The fraction showing the desired bioactivity (e.g., the carbon tetrachloride soluble fraction) is subjected to column chromatography on silica gel. Elution is performed with a gradient of solvents, starting with a non-polar solvent like petroleum ether and gradually increasing the polarity with solvents like ethyl acetate.
- **Further Purification:** Fractions collected from column chromatography are further purified using techniques such as preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to yield the pure compound.
- **Structural Elucidation:** The structure of the isolated pure compound is confirmed using spectroscopic methods, including Nuclear Magnetic Resonance (NMR) spectroscopy (^1H -NMR, ^{13}C -NMR) and Mass Spectrometry (MS).

Conclusion and Future Directions

Orientanol A is a pterocarpan with a well-defined chemical structure, naturally found in plants of the *Erythrina* genus. While direct evidence of its biological activity is scarce, related compounds suggest potential antibacterial and anticancer properties. The lack of information on its mechanism of action and interaction with cellular signaling pathways represents a significant knowledge gap and a promising area for future research. The development of a detailed understanding of the pharmacological profile of **Orientanol A** will require further investigation into its bioactivities, mechanism of action, and potential therapeutic applications.

This guide provides a starting point for researchers and professionals interested in exploring the potential of this natural product in drug discovery and development.

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